

A Comprehensive Technical Guide to 4-(3-Nitrophenoxy)piperidine hydrochloride

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Compound of Interest

Compound Name:	4-(3-Nitrophenoxy)piperidine hydrochloride
CAS No.:	125043-83-6
Cat. No.:	B052108

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **4-(3-Nitrophenoxy)piperidine hydrochloride**, a key building block in modern medicinal chemistry. As a Senior Application Scientist, this document aims to deliver not only the fundamental physicochemical properties of this compound but also to provide a practical framework for its handling, analysis, and potential applications, grounded in established scientific principles.

Core Molecular Attributes

4-(3-Nitrophenoxy)piperidine hydrochloride is a substituted piperidine derivative that has gained prominence as a versatile intermediate in the synthesis of complex molecules, particularly in the burgeoning field of targeted protein degradation. Its structure incorporates a piperidine ring, a nitrophenoxy moiety, and is supplied as a hydrochloride salt to improve its stability and handling characteristics.

Physicochemical Properties

A clear understanding of the fundamental properties of a compound is the bedrock of its effective utilization in a research and development setting. The key quantitative data for **4-(3-Nitrophenoxy)piperidine hydrochloride** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	258.7 g/mol	[1][2]
Molecular Formula	C ₁₁ H ₁₅ ClN ₂ O ₃	[1][2]
CAS Number	125043-83-6	[1][2][3]
Purity	Typically ≥98%	[1]

Chemical Structure

The structural arrangement of **4-(3-Nitrophenoxy)piperidine hydrochloride** is central to its reactivity and utility as a synthetic intermediate. The nitro group at the meta-position of the phenoxy ring and the secondary amine of the piperidine ring (protonated in the hydrochloride form) are key functional groups that dictate its chemical behavior.

Scientific and Research Applications

The primary utility of **4-(3-Nitrophenoxy)piperidine hydrochloride** lies in its role as a precursor for more complex molecules, particularly within the domain of pharmaceutical development.

Intermediate in Targeted Protein Degradation

A significant application of this compound is as a building block in the synthesis of bifunctional molecules for targeted protein degradation, such as Proteolysis Targeting Chimeras (PROTACs). The piperidine and phenoxy moieties can be elaborated to incorporate ligands for an E3 ubiquitin ligase and a protein of interest, respectively, thereby facilitating the ubiquitination and subsequent degradation of the target protein.

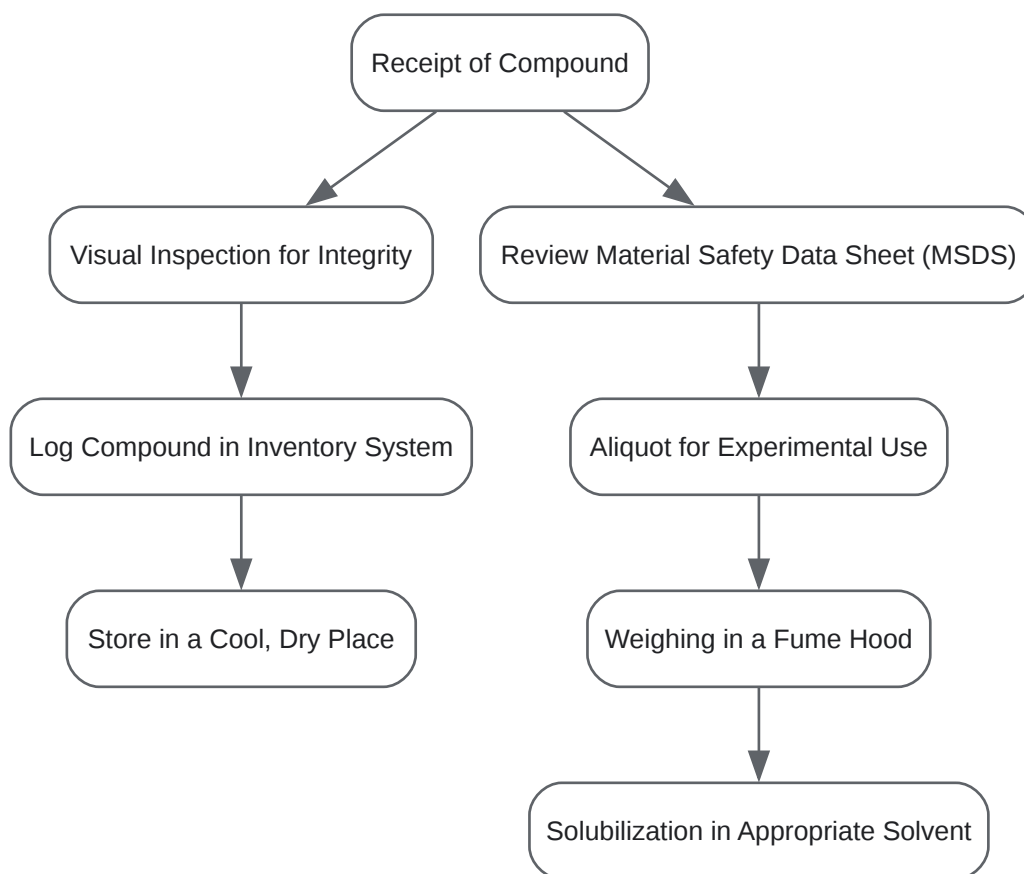
Experimental Protocols and Handling

The following sections provide a logical workflow for the safe handling and preliminary analysis of **4-(3-Nitrophenoxy)piperidine hydrochloride** in a laboratory setting. This workflow is

designed to ensure both the integrity of the compound and the safety of the researcher.

Recommended Handling and Storage Workflow

The following diagram outlines the recommended workflow for handling and storing **4-(3-Nitrophenoxy)piperidine hydrochloride** upon its receipt in the laboratory.



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Figure 1: Recommended workflow for handling and storage.

Step-by-Step Guide for Preparation of a Stock Solution

- **Safety First:** Before handling the compound, ensure you have read and understood the Material Safety Data Sheet (MSDS). Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **4-(3-Nitrophenoxy)piperidine hydrochloride** using an analytical balance.

- **Solvent Selection:** Based on the requirements of your experiment, select an appropriate solvent. Due to its hydrochloride salt form, it is expected to have good solubility in polar solvents such as dimethyl sulfoxide (DMSO) or methanol.
- **Dissolution:** Add the weighed compound to a volumetric flask. Add a portion of the chosen solvent and gently swirl to dissolve the solid. Once dissolved, add the solvent to the calibration mark.
- **Storage:** Store the resulting stock solution in a clearly labeled, sealed container at the recommended temperature, typically refrigerated or frozen, to minimize degradation.

Conclusion

4-(3-Nitrophenoxy)piperidine hydrochloride is a valuable chemical entity for researchers and professionals in the field of drug discovery and development. Its defined physicochemical properties and its utility as a synthetic intermediate make it a compound of significant interest. Adherence to proper handling and analytical procedures will ensure its effective and safe use in the laboratory.

References

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